

# Benzoyl Iodide: A Comprehensive Technical Overview for Researchers

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## Compound of Interest

Compound Name: Benzoyl iodide

Cat. No.: B15495994

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## Abstract

This technical guide provides a detailed overview of **benzoyl iodide**, a significant reagent in organic synthesis. It is designed for researchers, scientists, and professionals in drug development and related fields. This document covers the fundamental properties, synthesis, and key applications of **benzoyl iodide**, with a focus on its role in acylation and other organic transformations. All quantitative data is presented in structured tables for clarity, and key reaction pathways are illustrated using standardized diagrams.

## Introduction

**Benzoyl iodide** is an acyl iodide, a class of organic compounds characterized by the covalent bond between an iodine atom and an acyl group. It is a valuable reagent in organic chemistry, primarily utilized for the introduction of the benzoyl group into various molecules. Its high reactivity, compared to other benzoyl halides, makes it a potent acylating agent, particularly in the synthesis of esters, amides, and ketones. This guide will delve into the essential technical details of **benzoyl iodide**, providing a practical resource for laboratory applications.

## Core Properties of Benzoyl Iodide

The fundamental chemical and physical properties of **benzoyl iodide** are summarized below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Source(s)
CAS Number	618-38-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C7H5IO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	232.02 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[5]</a>
Odor	Pungent	<a href="#">[5]</a>
Melting Point	1.5 °C	<a href="#">[5]</a>
Boiling Point	135 °C at 25 Torr	<a href="#">[2]</a>
Density	1.772 g/cm <sup>3</sup> at 16 °C	<a href="#">[2]</a>
Refractive Index	1.643	<a href="#">[2]</a> <a href="#">[5]</a>

## Synthesis of Benzoyl Iodide

The synthesis of **benzoyl iodide** is most commonly achieved through the reaction of benzoyl chloride with an iodide salt. This nucleophilic acyl substitution reaction is a standard method for the preparation of acyl iodides.

## Experimental Protocol: Synthesis from Benzoyl Chloride

Objective: To synthesize **benzoyl iodide** from benzoyl chloride and sodium iodide.

Materials:

- Benzoyl chloride
- Sodium iodide
- Anhydrous solvent (e.g., acetone or acetonitrile)
- Round-bottom flask
- Reflux condenser

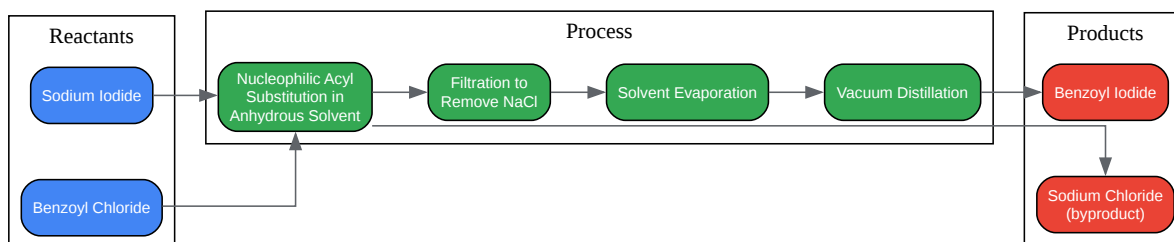
- Magnetic stirrer
- Inert atmosphere apparatus (e.g., nitrogen or argon line)

#### Procedure:

- In a dry round-bottom flask, under an inert atmosphere, dissolve sodium iodide in the anhydrous solvent.
- Slowly add benzoyl chloride to the stirred solution at room temperature.
- The reaction mixture is typically stirred for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or infrared (IR) spectroscopy (monitoring the disappearance of the benzoyl chloride peak and the appearance of the **benzoyl iodide** peak).
- Upon completion, the precipitated sodium chloride is removed by filtration.
- The solvent is removed from the filtrate under reduced pressure.
- The crude **benzoyl iodide** can be purified by vacuum distillation.

Safety Precautions: Benzoyl chloride and **benzoyl iodide** are lachrymatory and corrosive. All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses) should be worn. The reaction should be carried out under anhydrous conditions as **benzoyl iodide** is sensitive to moisture.

## Synthesis Workflow



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Caption: Workflow for the synthesis of **benzoyl iodide**.

## Applications in Organic Synthesis

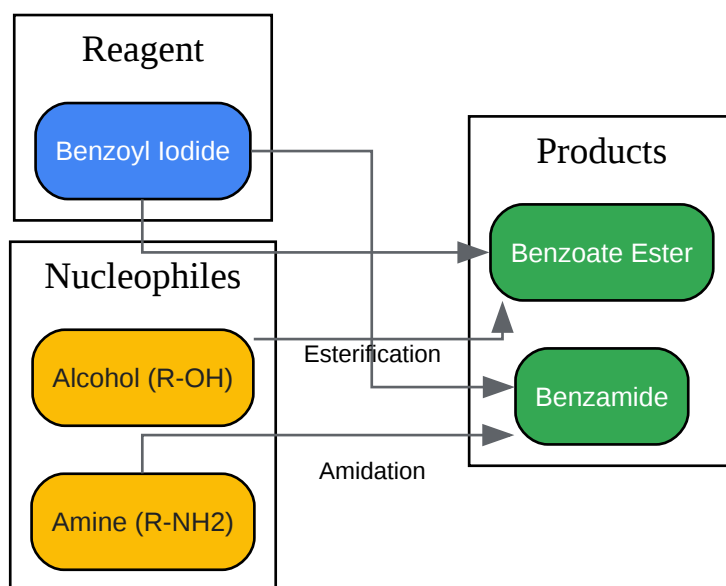
**Benzoyl iodide** is a powerful reagent for various organic transformations due to the high reactivity of the carbon-iodine bond.

### Acylation Reactions

The primary application of **benzoyl iodide** is in acylation reactions, where it serves as a benzoyl group donor. It readily reacts with nucleophiles such as alcohols, amines, and enolates.

**Reaction with Alcohols (Esterification):** **Benzoyl iodide** reacts with alcohols to form benzoate esters. This reaction is often faster and proceeds under milder conditions compared to the use of benzoyl chloride.

**Reaction with Amines (Amidation):** The reaction of **benzoyl iodide** with primary or secondary amines yields benzamides. This is a highly efficient method for the formation of amide bonds.



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